

Personal protective equipment for handling cis-Tosylate

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Compound of Interest

Compound Name: *cis-Tosylate*

Cat. No.: B14787639

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Essential Safety and Handling Guide for cis-Tosylate

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **cis-Tosylate** (CAS No: 154003-23-3). Due to its status as a pharmaceutical-related compound of unknown potency, a conservative approach based on best practices for handling potent compounds is required to ensure personnel safety and operational integrity.^[1]

Hazard Identification and Chemical Properties

cis-Tosylate is a complex organic molecule used as a chemical intermediate in pharmaceutical synthesis.^[2] While it is not classified as a "Hazardous Chemical" by the OSHA Hazard Communication Standard (29 CFR 1910.1200), it must be handled with care as its toxicological properties have not been thoroughly investigated.^[1] The primary risks include potential irritation to the skin, eyes, and respiratory tract.^[3] In the event of a fire, it can emit toxic fumes, including carbon oxides, nitrogen oxides, and sulphur oxides.^[1]

Key Data Summary:

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₉ Cl ₂ N ₃ O ₅ S	[3]
Molecular Weight	484.35 g/mol	[3]
Appearance	White Powder	[4]
Occupational Exposure Limits	No data available	[3]
Acute Toxicity (LD50)	No data available	[1]
Carcinogenicity	No component is identified as a carcinogen by IARC, ACGIH, NTP, or OSHA.	

Given the lack of specific toxicity data, all handling procedures should be governed by robust engineering controls and a comprehensive Personal Protective Equipment (PPE) program.

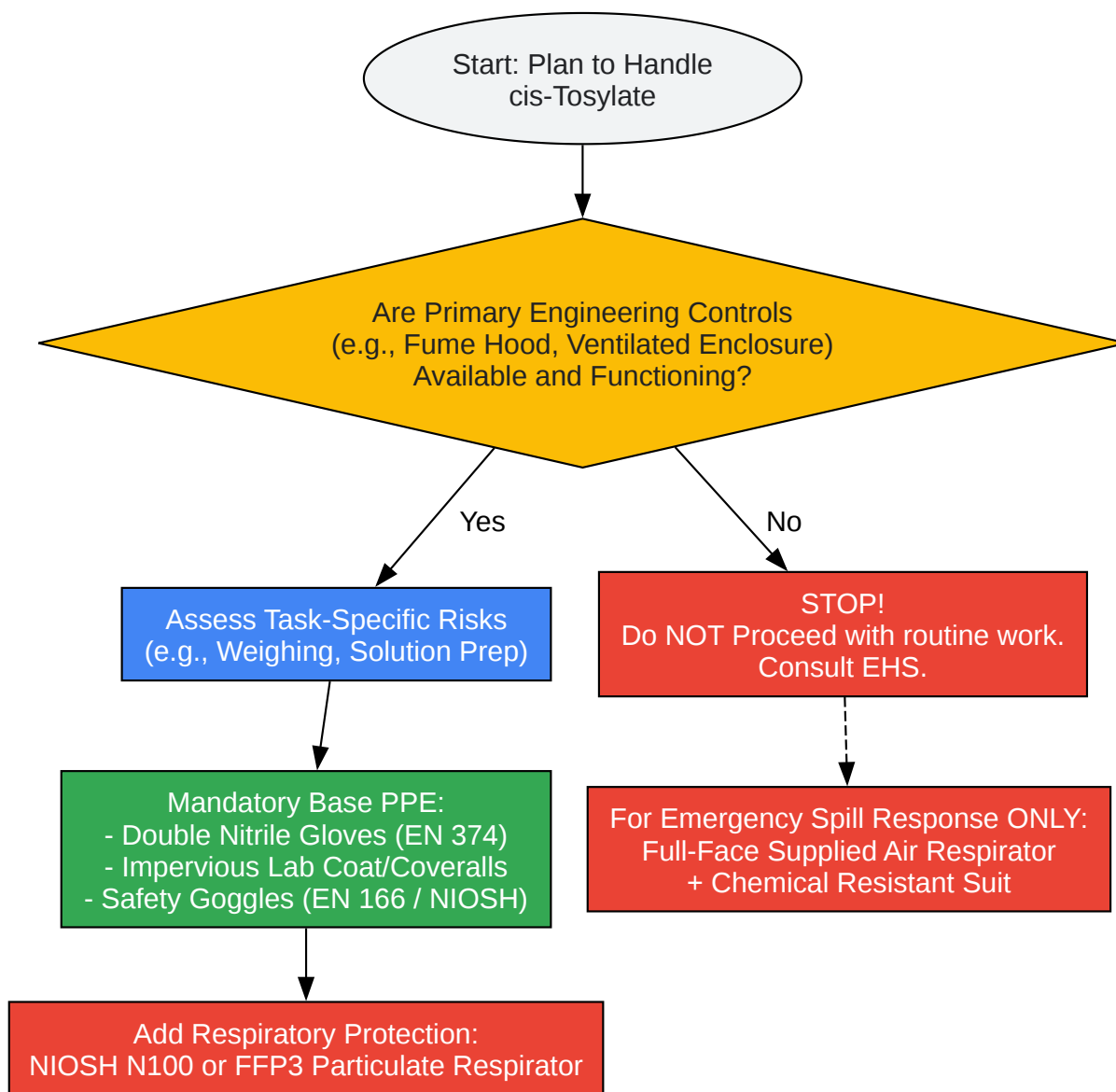
Personal Protective Equipment (PPE) Program

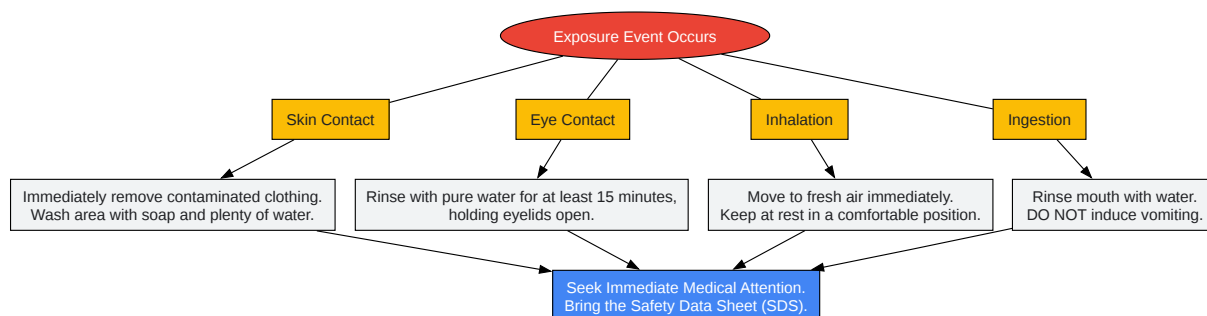
A multi-layered PPE approach is mandatory to prevent exposure through inhalation, dermal contact, or ocular contact. All PPE must be inspected prior to use.[1][3]

Summary of Required Personal Protective Equipment:

Protection Type	Task Level	Required PPE	Standards & Specifications
Respiratory	All Handling Operations (Weighing, transfers, solution prep)	NIOSH-approved N100 or CEN-approved FFP3 Particulate Respirator. [1]	To be used as a backup to primary engineering controls (e.g., fume hood). [1] N100 filters ≥99.97% of airborne particles; FFP3 filters ≥99%. [5] [6]
No Engineering Controls (Emergency Spill)	Full-face supplied air respirator. [1]	Provides highest level of respiratory protection.	
Hand	All Handling Operations	Double-gloving with nitrile gloves.	Outer gloves must be changed immediately upon contamination. Gloves must satisfy specifications of EN 374 for chemical resistance. [1] [3]
Eye/Face	All Handling Operations	Tightly fitting safety goggles with side-shields. [1]	Must conform to EN 166 (EU) or be NIOSH-approved (US). [1] [3]
Body	All Handling Operations	Disposable coveralls or lab coat made of impervious material (e.g., polyethylene-coated polypropylene). [1] [7]	Fire/flammable resistant clothing is also recommended. [1] Standard cloth lab coats are not sufficient. [7]

The following diagram outlines the decision-making process for selecting the appropriate level of PPE when handling **cis-Tosylate**.





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